

4-Methyloxazole: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Methyloxazole

Cat. No.: B041796

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This technical guide provides a comprehensive overview of **4-methyloxazole**, a heterocyclic organic compound with increasing significance in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the field, offering detailed information on its chemical properties, synthesis, and biological relevance.

Core Chemical and Physical Properties

4-Methyloxazole, a colorless to light yellow liquid, is a five-membered heterocyclic aromatic compound containing one oxygen and one nitrogen atom. Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	693-93-6	[1]
Molecular Formula	C ₄ H ₅ NO	[1]
Molecular Weight	83.09 g/mol	[1][2]
IUPAC Name	4-methyl-1,3-oxazole	[2]
SMILES	CC1=COC=N1	[2]

Synthesis of 4-Methyloxazole

The synthesis of **4-methyloxazole** can be achieved through various methods, with the Robinson-Gabriel synthesis being a classical and adaptable approach for oxazole formation.^[3]^[4] This method involves the cyclodehydration of a 2-acylamino-ketone.

A specific method for the preparation of **4-methyloxazole** involves the reaction of 3-chloro-2,5-pentanedione with formamide in refluxing formic acid.^[5] Another patented industrial process describes the manufacture of **4-methyloxazole** through the reaction of formimido-esters with hydroxyacetone.^[6]

Experimental Protocol: Robinson-Gabriel Synthesis (General)

The Robinson-Gabriel synthesis provides a general pathway to oxazoles. While a specific, detailed protocol for the direct synthesis of **4-methyloxazole** via this method is not readily available in the reviewed literature, the general steps are outlined below. This can be adapted by selecting the appropriate starting 2-acylamino-ketone.

Materials:

- 2-Acylamino-ketone precursor
- Cyclodehydrating agent (e.g., sulfuric acid, phosphorus pentoxide)
- Anhydrous solvent

Procedure:

- The 2-acylamino-ketone is dissolved in a suitable anhydrous solvent.
- A cyclodehydrating agent is added to the reaction mixture.
- The mixture is heated under reflux for a specified period, with the reaction progress monitored by an appropriate technique such as thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled and worked up to isolate the crude oxazole product.

- Purification is typically achieved through distillation or column chromatography.

Biological Significance and Signaling Pathways

While specific studies detailing the direct interaction of **4-methyloxazole** with cellular signaling pathways are limited, the broader class of oxazole derivatives has demonstrated a wide range of biological activities. These derivatives are recognized as important scaffolds in drug discovery, exhibiting antimicrobial, anti-inflammatory, and anticancer properties.

Oxazole-containing compounds have been shown to modulate key cellular signaling pathways implicated in various diseases. Natural products and synthetic derivatives containing the oxazole motif can influence pathways such as:

- **NF-κB Signaling:** This pathway is crucial in regulating inflammatory responses and cell survival.
- **Akt/mTOR Signaling:** A central pathway that governs cell growth, proliferation, and metabolism.
- **MAPK Signaling:** This cascade is involved in cellular responses to a variety of stimuli and plays a key role in cell proliferation, differentiation, and apoptosis.^{[7][8][9]}

The precise mechanism by which **4-methyloxazole** or its derivatives might interact with these pathways is an active area of research. It is hypothesized that the oxazole ring can act as a bioisostere for other functional groups, enabling it to bind to and modulate the activity of various protein targets within these cascades.

Applications in Drug Development

4-Methyloxazole serves as a valuable building block in the synthesis of more complex molecules with therapeutic potential. Its utility is highlighted by its role as a starting material for the manufacture of vitamins, dyes, and pharmaceuticals.^[6] The investigation of substituted oxazoles continues to be a promising avenue for the discovery of novel therapeutic agents.

Conclusion

4-Methyloxazole is a versatile heterocyclic compound with established chemical properties and diverse applications in chemical synthesis. While the direct biological activities and interactions with signaling pathways of the parent molecule are still under active investigation, the oxazole scaffold is a proven pharmacophore in a variety of therapeutic areas. Further research into **4-methyloxazole** and its derivatives is warranted to fully elucidate their potential in drug discovery and development.

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